

Safety Data Sheet (SDS) Technical Guide: 4-(Cyclohexanecarboxamido)benzoic acid

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Compound of Interest

Compound Name:	4-(Cyclohexanecarboxamido)benzoic acid
CAS No.:	180991-56-4
Cat. No.:	B3247289

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Core Directive & Scope

This technical guide provides a comprehensive safety and handling framework for **4-(Cyclohexanecarboxamido)benzoic acid** (CAS: 180991-56-4). Unlike generic SDS templates, this document analyzes the compound's specific structural moieties—a lipophilic cyclohexane ring coupled via an amide linkage to a hydrophilic benzoic acid—to predict physicochemical behavior and toxicological risks.

Target Audience: Synthetic organic chemists, medicinal chemistry leads, and HSE (Health, Safety, Environment) officers in pharmaceutical R&D.

Compound Identification & Structural Analysis

Chemical Identity[1][2]

- Chemical Name: **4-(Cyclohexanecarboxamido)benzoic acid**

- CAS Number: 180991-56-4
- Synonyms: 4-(Cyclohexylcarbonylamino)benzoic acid;
-(4-Carboxyphenyl)cyclohexanecarboxamide.
- Molecular Formula:
- Molecular Weight: 247.29 g/mol

Structural Context in Drug Design

This compound serves as a critical intermediate scaffold in the synthesis of non-sulfonylurea insulin secretagogues (e.g., glinide analogs) and other GPCR-targeting small molecules. The amide bond is stable under neutral conditions but susceptible to hydrolysis in strong acid/base environments, releasing p-aminobenzoic acid (PABA) and cyclohexanecarboxylic acid.

Hazard Identification & Risk Assessment (GHS) Classification Logic (Expertise & Experience)

As a benzoic acid derivative, the primary hazard stems from the carboxylic acid proton (), which acts as a proton donor to biological tissues. The lipophilic cyclohexane tail facilitates membrane penetration, potentially enhancing the irritation profile compared to simple benzoic acid.

GHS Label Elements

Category	Classification	Hazard Statement	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]	WARNING
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[2]	WARNING
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.[3]	WARNING

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume.[1][2]
- P280: Wear protective gloves/eye protection/face protection.[1][2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[1][2][4] Continue rinsing.[1][2]

Physical & Chemical Properties (Self-Validating Data)

Note: Experimental values for this specific research intermediate are often sparse. The values below represent expected ranges based on Structure-Activity Relationship (SAR) with analogous compounds like 4-cyclohexylbenzoic acid.

Property	Value / Range	Validation Method
Physical State	Solid (Crystalline Powder)	Visual Inspection
Color	White to Off-White	Visual Inspection
Melting Point	240°C – 260°C (Predicted)	Capillary Melting Point (DSC recommended)
Solubility (Water)	Low (< 0.1 mg/mL)	Visual check in pH 7.0 buffer
Solubility (DMSO)	High (> 20 mg/mL)	Standard Stock Prep
pKa (Acid)	~4.2 (Carboxylic acid)	Potentiometric Titration
LogP	-2.8 – 3.2	HPLC Retention Time Correlation

Safe Handling & Exposure Control Workflow Engineering Controls

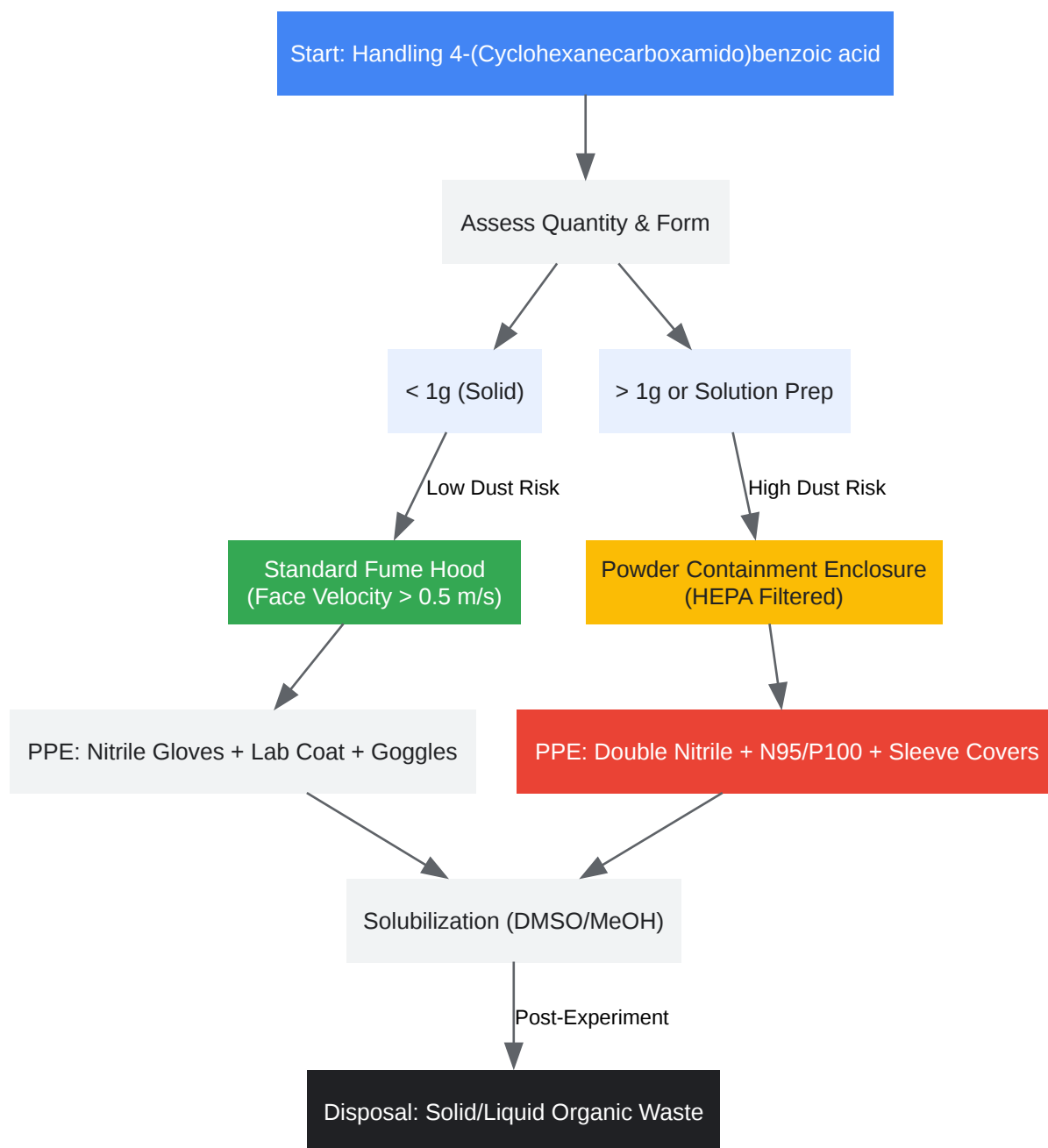
Causality: The solid state and potential for respiratory irritation (H335) necessitate containment. The high melting point implies low volatility, but static-induced dust is a significant risk during weighing.

- Primary: Weigh inside a chemically resistant fume hood or powder containment enclosure.
- Secondary: Use anti-static weighing boats to prevent particle scattering.

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH N95 (minimum) or P100 respirator if handling >10g outside a hood.
- Hand Protection: Nitrile gloves (min thickness 0.11 mm). Reasoning: Amides and benzoic acids do not rapidly permeate nitrile; latex is insufficient for organic solvents used in processing (e.g., DMSO/DCM).
- Eye Protection: Chemical safety goggles. Reasoning: Safety glasses are insufficient for fine powders that can bypass side shields.

Workflow Diagram: Exposure Control Logic



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Figure 1: Decision logic for engineering controls and PPE based on scale of operation.

Emergency Response Protocols

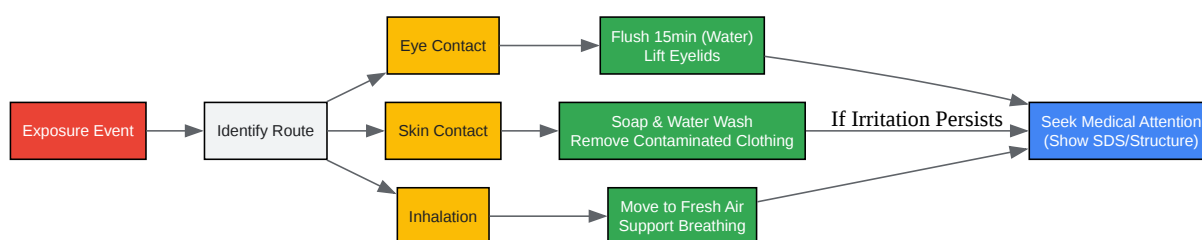
First Aid Causality

- **Eye Contact:** The acidic nature causes immediate protein coagulation on the cornea. Protocol: Flush for 15 minutes. Do not use neutralizing eye drops (risk of thermal injury from exothermic reaction).
- **Skin Contact:** Lipophilic nature allows dermal retention. Protocol: Wash with soap and water. [1][2] Alcohol-based sanitizers may increase permeation and should be avoided immediately after exposure.

Spill Cleanup (Self-Validating)

- **Isolate:** Evacuate non-essential personnel.
- **Neutralize (Optional but Recommended):** Mist the powder lightly with dilute Sodium Bicarbonate () solution. Validation: Cessation of bubbling indicates acid neutralization.
- **Collect:** Use wet-wiping techniques to avoid dust generation. Do not dry sweep.

Emergency Decision Matrix



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Figure 2: Triage workflow for acute exposure incidents.

Stability & Reactivity

- **Chemical Stability:** Stable under standard laboratory conditions (STP).

- **Conditions to Avoid:** Strong oxidizers (e.g., permanganates) can attack the amide nitrogen or the cyclohexane ring. Strong bases (NaOH, KOH) will deprotonate the carboxylic acid (forming the salt) and, under heat, hydrolyze the amide bond.
- **Hazardous Decomposition:** Thermal decomposition emits Carbon Monoxide (CO), Carbon Dioxide (), and Nitrogen Oxides ().

References

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- European Chemicals Agency (ECHA). (2024). Guidance on the Application of the CLP Criteria: Skin Corrosion/Irritation. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024).^[1] Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)

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